

alpha-cypermethrin molecular structure and chemical properties

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An In-depth Technical Guide to the Molecular Structure and Chemical Properties of **Alpha-Cypermethrin**

Introduction

Alpha-cypermethrin is a synthetic pyrethroid insecticide renowned for its high efficacy against a broad spectrum of chewing and sucking insects in agriculture and public health.[1][2] As a non-systemic insecticide, it acts via contact and stomach action, targeting the central and peripheral nervous systems of insects.[1][2] Chemically, alpha-cypermethrin is a specific, enriched isomeric formulation of cypermethrin, which itself is a mixture of eight stereoisomers.
[3][4] This enrichment results in a product that is two to three times more active than standard cypermethrin, allowing for lower application rates while enhancing insecticidal potency.[4][5] This guide provides a detailed examination of its molecular structure and core chemical properties, intended for researchers, scientists, and professionals in drug and pesticide development.

Molecular Structure and Identification

Alpha-cypermethrin is distinguished by its precise stereochemistry. The molecule has three chiral centers, leading to eight possible stereoisomers in the parent compound, cypermethrin. [3][4] **Alpha-cypermethrin** is specifically a racemate of the two most insecticidally active cisisomers.[3][6]







IUPAC Name: A racemate comprising (S)- α -cyano-3-phenoxybenzyl (1R,3R)-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane-carboxylate and (R)- α -cyano-3-phenoxybenzyl (1S,3S)-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane-carboxylate.[6]

CAS Registry Number: 67375-30-8[2][7][8]

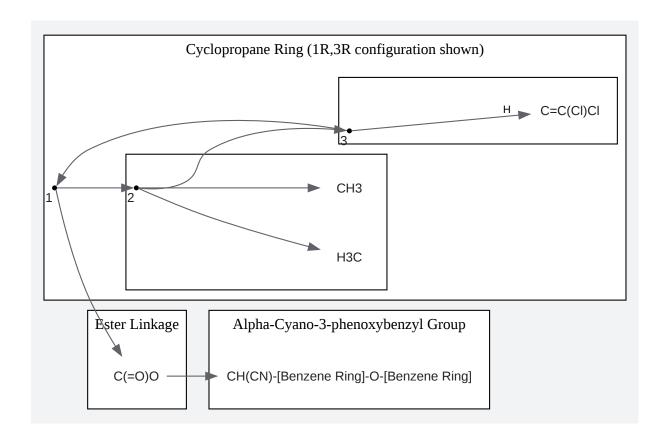
Molecular Formula: C₂₂H₁₉Cl₂NO₃[6][7][8]

Molecular Weight: 416.3 g/mol [6][7]

Stereochemistry

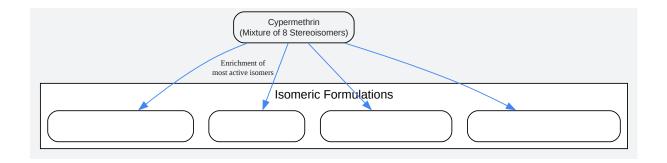
Cypermethrin is a mixture of eight stereoisomers.[9] **Alpha-cypermethrin** is an enriched formulation containing a racemic mixture of two specific enantiomers: the (1R, cis, α S) and (1S, cis, α R) isomers.[3][10] These are recognized as being responsible for the majority of the insecticidal activity.[3] This isomeric specificity is crucial to its enhanced biological potency compared to the unresolved mixture of cypermethrin.[4][11]





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Caption: General Molecular Structure of Alpha-Cypermethrin.



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Caption: Relationship between Cypermethrin and its Isomeric Formulations.

Chemical and Physical Properties

The physical and chemical properties of **alpha-cypermethrin** are critical to its application, environmental fate, and toxicological profile. The technical product is a crystalline powder, though it can also appear as a viscous yellowish-brown semisolid mass.[7][12] It possesses a weak aromatic odor.[2][7]

Property	Value
Physical State	White to pale yellow powder; colorless crystalline solid.[2][7]
Melting Point	78-81 °C.[7][12]; 80.5 °C.[13][14]; 81.5 °C (pure material).[6]
Boiling Point	200 °C at 0.07 mm Hg (9.3 Pa).[6][7] Decomposes before boiling at atmospheric pressure.[1]
Density	1.28 g/mL at 20-22 °C.[2][7]
Vapor Pressure	1.7 x 10 ⁻⁷ mm Hg (170 nPa) at 20 °C.[7][13]
Water Solubility	0.005 - 0.01 mg/L at 25 °C.[7][10][13][14] Practically insoluble.[2]
Solubility in Organic Solvents	At 25 °C (g/L): Acetone (620), Dichloromethane (550), Cyclohexanone (515), Ethyl Acetate (440), Chlorobenzene (420), o-Xylene (350), Hexane (7).[7][13][14] Soluble in chloroform and toluene; slightly soluble in methanol.[7][12]
Octanol-Water Partition Coefficient (log K₀w)	6.94.[7] (A value of 5.16 is also reported).[13] [14]
Stability	Stable to light and heat (thermally stable up to 220 °C).[2][13] It is stable under acidic and neutral conditions (optimal at pH 4) but hydrolyzes in strongly alkaline media.[6][12][13]



Experimental Protocols

The determination of the chemical properties listed above relies on standardized experimental methodologies, often following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development).

Determination of Melting Point

- Principle: The melting point is determined by heating a small, finely ground sample and observing the temperature range over which the substance transitions from a solid to a liquid.
- Methodology (Capillary Method OECD Guideline 102):
 - A small amount of the dried, powdered alpha-cypermethrin is packed into a capillary tube.
 - The tube is placed in a heated block or oil bath apparatus equipped with a calibrated thermometer or thermocouple.
 - The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Measurement of Solubility

- Principle: Solubility is determined by creating a saturated solution of the substance in a given solvent at a constant temperature and then measuring the concentration of the dissolved substance.
- Methodology (Flask Shaking Method OECD Guideline 105):
 - An excess amount of alpha-cypermethrin is added to a flask containing the solvent (e.g., water, acetone, hexane).

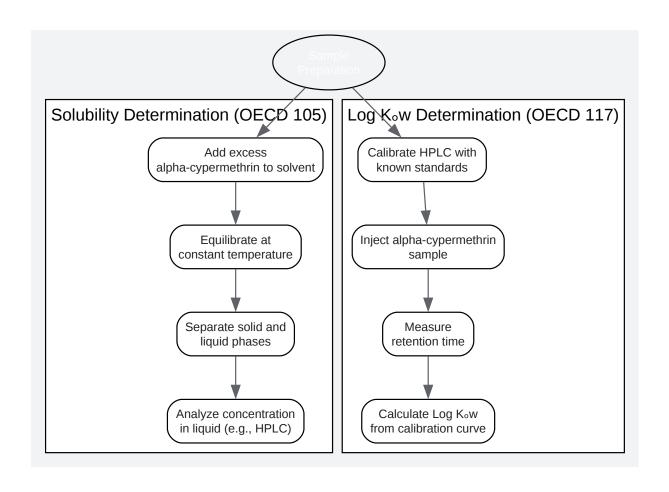


- The flask is sealed and agitated (e.g., shaken or stirred) in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is allowed to settle, and the undissolved solid is separated from the solution by centrifugation or filtration.
- The concentration of alpha-cypermethrin in the clear supernatant or filtrate is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of Octanol-Water Partition Coefficient (log Kow)

- Principle: The K₀w is a measure of a chemical's lipophilicity and is determined by measuring
 its distribution between two immiscible phases, n-octanol and water, at equilibrium.
- Methodology (HPLC Method OECD Guideline 117):
 - A High-Performance Liquid Chromatograph is used with a stationary phase (e.g., C18)
 and a mobile phase (e.g., methanol-water mixture).
 - A series of reference compounds with known log K₀w values are injected to create a
 calibration curve by plotting their retention times against their log K₀w values.
 - A sample of alpha-cypermethrin is then injected under the same chromatographic conditions.
 - The retention time of alpha-cypermethrin is measured, and its log K₀w value is interpolated from the calibration curve. This method is faster than the traditional shakeflask method and is suitable for highly lipophilic compounds like alpha-cypermethrin.





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Caption: General Experimental Workflow for Property Determination.

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